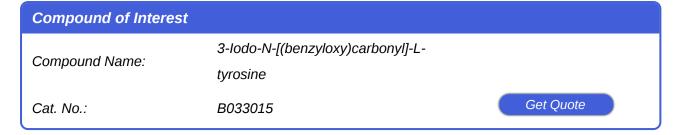


Synthesis of 3-lodo-N-[(benzyloxy)carbonyl]-Ltyrosine: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis pathway for **3-lodo-N-**[(benzyloxy)carbonyl]-L-tyrosine, a valuable building block in peptide synthesis and drug discovery. The synthesis is a two-step process commencing with the protection of the amino group of L-tyrosine with a benzyloxycarbonyl (Cbz) group, followed by the regioselective iodination of the aromatic ring. This guide provides detailed experimental protocols, quantitative data, and a visual representation of the synthesis pathway.

I. Synthesis Pathway Overview

The synthesis of **3-lodo-N-[(benzyloxy)carbonyl]-L-tyrosine** involves two primary transformations:

- N-protection of L-tyrosine: The amino group of L-tyrosine is protected with a
 benzyloxycarbonyl (Cbz) group to prevent its participation in subsequent reactions. This is
 typically achieved by reacting L-tyrosine with benzyl chloroformate in a basic aqueous
 solution.
- Iodination of N-Cbz-L-tyrosine: The aromatic ring of the N-protected tyrosine is then iodinated at the 3-position. A common method for this step is the use of N-Iodosuccinimide (NIS) as the iodinating agent.

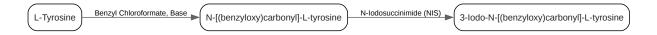


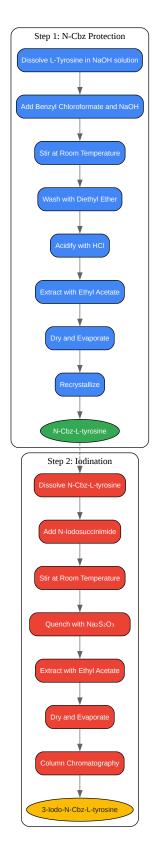




The overall reaction scheme is presented below:









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